

Application Notes and Protocols: Measuring TNF-alpha in LASSBio-1135 Treated Cells

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Compound of Interest

Compound Name: LASSBio-1135

Cat. No.: B10816846

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This document provides a detailed protocol for the quantification of Tumor Necrosis Factor-alpha (TNF-alpha) in cell cultures treated with **LASSBio-1135**, a compound known for its anti-inflammatory properties.

Introduction

LASSBio-1135 is an imidazo[1,2-a]pyridine derivative that has demonstrated efficacy in models of nociception and inflammation.^{[1][2]} Research has identified it as a multi-target compound that functions as a non-competitive TRPV1 antagonist and a TNF-alpha inhibitor.^[1] Specifically, **LASSBio-1135** has been shown to inhibit the release of TNF-alpha in macrophages stimulated with lipopolysaccharide (LPS).^{[1][2][3]} This inhibitory action is associated with the reduction of p38 MAPK phosphorylation.^{[1][2][4]} The half-maximal inhibitory concentration (IC50) for TNF-alpha release has been reported to be approximately 546 nM to 642 nM.^{[1][2][3][4]}

These application notes provide a comprehensive protocol to assess the in vitro efficacy of **LASSBio-1135** in reducing TNF-alpha production in a cell-based assay.

Data Presentation

Table 1: Hypothetical TNF-alpha Concentration in Cell Supernatants after **LASSBio-1135** Treatment

Treatment Group	LASSBio-1135 Conc. (nM)	LPS Stimulation (100 ng/mL)	Mean TNF-alpha (pg/mL)	Standard Deviation (pg/mL)	% Inhibition
Vehicle Control	0	-	50.2	8.5	N/A
LPS Control	0	+	1258.9	102.3	0
LASSBio-1135	10	+	1012.5	95.7	19.6
LASSBio-1135	100	+	654.3	78.1	48.0
LASSBio-1135	500	+	310.8	45.2	75.3
LASSBio-1135	1000	+	155.6	25.9	87.6

Experimental Protocols

I. Cell Culture and Treatment with **LASSBio-1135**

This protocol is designed for murine peritoneal macrophages, as described in the literature for **LASSBio-1135**.^{[3][4]} It can be adapted for other relevant cell lines (e.g., RAW 264.7, J774A.1) that produce TNF-alpha in response to LPS.

Materials:

- Murine peritoneal macrophages or a suitable macrophage cell line

- Complete cell culture medium (e.g., DMEM with 10% FBS, 1% penicillin-streptomycin)
- **LASSBio-1135**
- Lipopolysaccharide (LPS) from E. coli
- Phosphate Buffered Saline (PBS), sterile
- Cell scrapers
- Centrifuge
- 96-well cell culture plates

Procedure:

- Cell Seeding: Seed murine peritoneal macrophages in a 96-well plate at a density of 1×10^5 cells/well in 100 μ L of complete culture medium.
- Cell Adherence: Incubate the plate at 37°C in a humidified atmosphere with 5% CO₂ for 2 hours to allow the macrophages to adhere.
- Preparation of **LASSBio-1135**: Prepare a stock solution of **LASSBio-1135** in DMSO. Further dilute the stock solution in a complete culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration in all wells is consistent and ideally below 0.1% to avoid solvent-induced cytotoxicity.
- **LASSBio-1135** Treatment: After the adherence period, carefully remove the medium and replace it with 100 μ L of medium containing the various concentrations of **LASSBio-1135** or vehicle (medium with the same final concentration of DMSO).
- Incubation: Incubate the plate for 1 hour at 37°C and 5% CO₂.
- LPS Stimulation: Following the pre-treatment with **LASSBio-1135**, add 10 μ L of LPS solution (1 μ g/mL stock) to the appropriate wells to achieve a final concentration of 100 ng/mL. For the unstimulated control wells, add 10 μ L of sterile PBS.
- Final Incubation: Incubate the plate for 24 hours at 37°C and 5% CO₂.

- **Supernatant Collection:** After incubation, centrifuge the 96-well plate at 400 x g for 10 minutes at 4°C. Carefully collect the supernatant from each well without disturbing the cell pellet.
- **Storage:** Store the collected supernatants at -80°C until the TNF-alpha ELISA is performed.

II. TNF-alpha ELISA Protocol

This is a general protocol for a sandwich ELISA. It is crucial to follow the specific instructions provided with the commercial ELISA kit being used.

Materials:

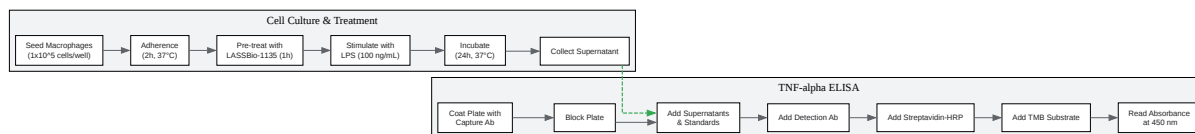
- Commercial TNF-alpha ELISA kit (including capture antibody, detection antibody, streptavidin-HRP, TMB substrate, and stop solution)
- Collected cell culture supernatants
- Recombinant TNF-alpha standard
- Wash buffer (e.g., PBS with 0.05% Tween-20)
- Assay buffer/diluent
- 96-well ELISA plate
- Microplate reader capable of measuring absorbance at 450 nm

Procedure:

- **Plate Coating:** Coat the wells of a 96-well ELISA plate with the capture antibody diluted in coating buffer. Incubate overnight at 4°C.
- **Washing:** Wash the plate three times with wash buffer to remove the unbound antibody.
- **Blocking:** Block the plate by adding blocking buffer to each well and incubating for 1-2 hours at room temperature to prevent non-specific binding.

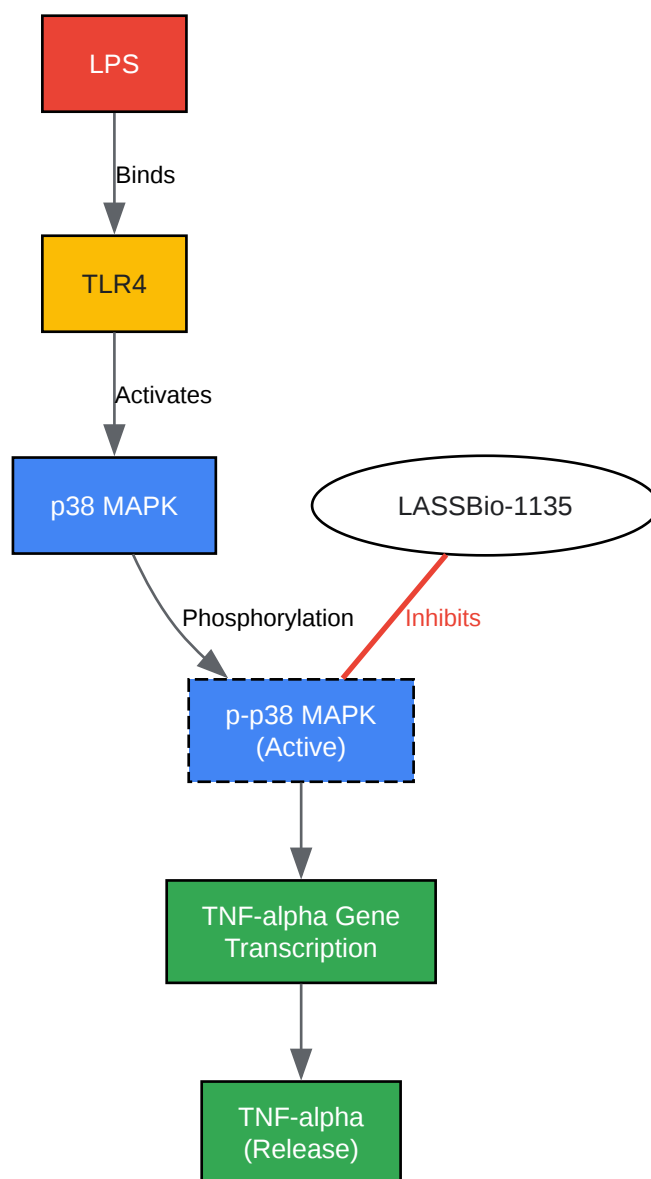
- Washing: Repeat the washing step.
- Standard and Sample Addition: Prepare a standard curve by serially diluting the recombinant TNF-alpha standard. Add the standards and the collected cell culture supernatants to the appropriate wells. Incubate for 2 hours at room temperature.
- Washing: Repeat the washing step.
- Detection Antibody: Add the biotinylated detection antibody to each well and incubate for 1-2 hours at room temperature.
- Washing: Repeat the washing step.
- Streptavidin-HRP: Add streptavidin-HRP conjugate to each well and incubate for 20-30 minutes at room temperature in the dark.
- Washing: Repeat the washing step.
- Substrate Development: Add the TMB substrate to each well and incubate for 15-30 minutes at room temperature in the dark, or until a color change is observed.
- Stopping the Reaction: Stop the reaction by adding the stop solution to each well. The color will change from blue to yellow.
- Absorbance Reading: Read the absorbance of each well at 450 nm using a microplate reader.
- Data Analysis: Generate a standard curve by plotting the absorbance values of the standards against their known concentrations. Use the standard curve to determine the concentration of TNF-alpha in the unknown samples.

Visualizations



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Caption: Experimental workflow for assessing **LASSBio-1135**'s effect on TNF-alpha.



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Caption: Proposed signaling pathway for **LASSBio-1135**'s inhibition of TNF-alpha.

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References

- [1. LASSBio-1135: a dual TRPV1 antagonist and anti-TNF-alpha compound orally effective in models of inflammatory and neuropathic pain - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. LASSBio-1135: A Dual TRPV1 Antagonist and Anti-TNF-Alpha Compound Orally Effective in Models of Inflammatory and Neuropathic Pain | PLOS One \[journals.plos.org\]](#)
- [4. LASSBio-1135: A Dual TRPV1 Antagonist and Anti-TNF-Alpha Compound Orally Effective in Models of Inflammatory and Neuropathic Pain - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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